

Gliquidone solubility issues in aqueous solutions

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Compound of Interest

Compound Name: *Gliquidone*

Cat. No.: *B1671591*

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Gliquidone Solubility: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility challenges with **gliquidone** in aqueous solutions.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues and questions related to the handling and dissolution of **gliquidone**.

Q1: What are the fundamental physicochemical properties of **gliquidone** that influence its solubility?

Gliquidone is classified as a Biopharmaceutical Classification System (BCS) Class II drug, which means it has high permeability but low aqueous solubility.^[1] Its poor solubility is attributed to its chemical structure, which results in a high LogP value and an acidic pKa. These properties are summarized in the table below.

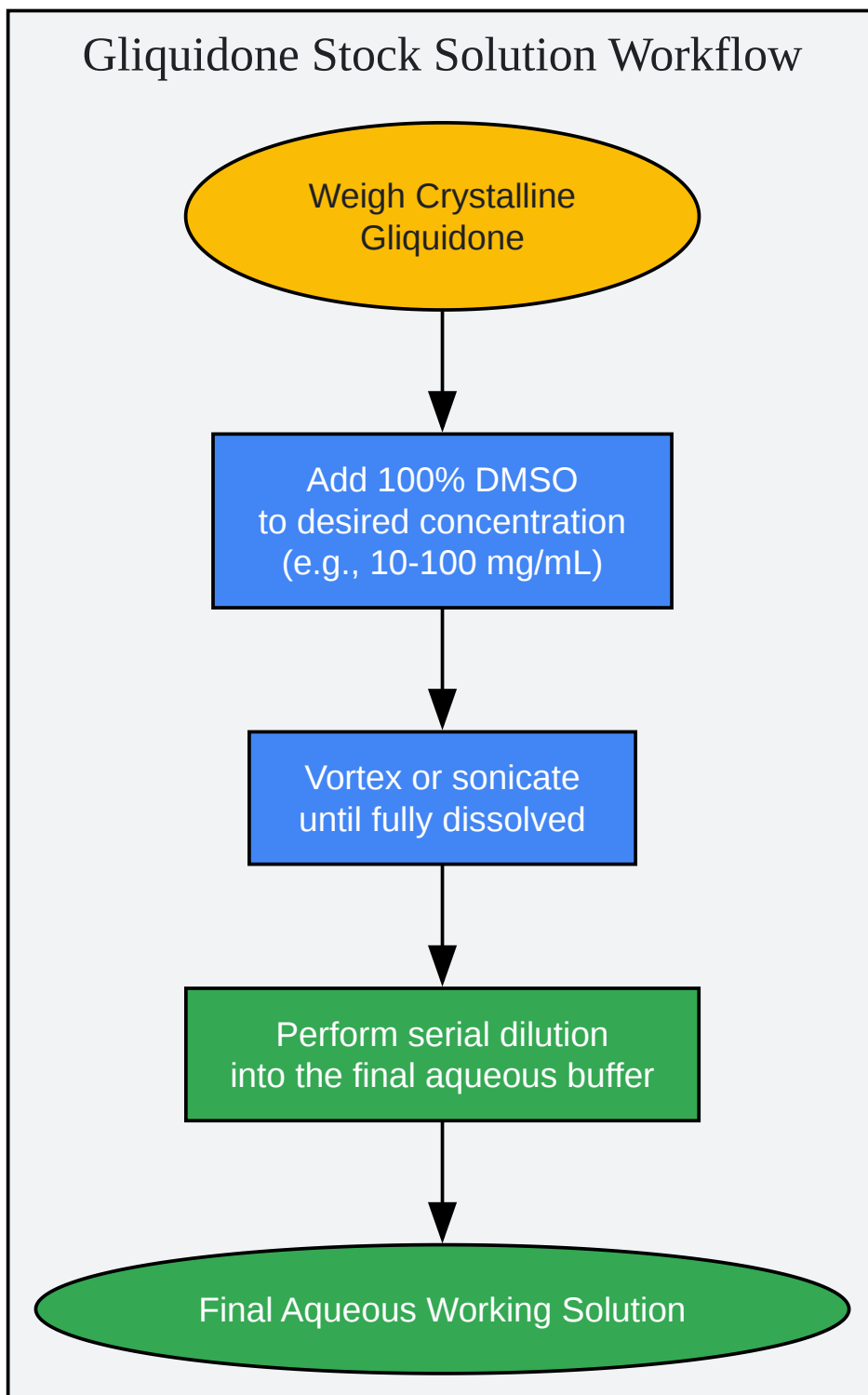
Q2: I am having trouble dissolving **gliquidone** directly in my aqueous buffer. Why is this happening?

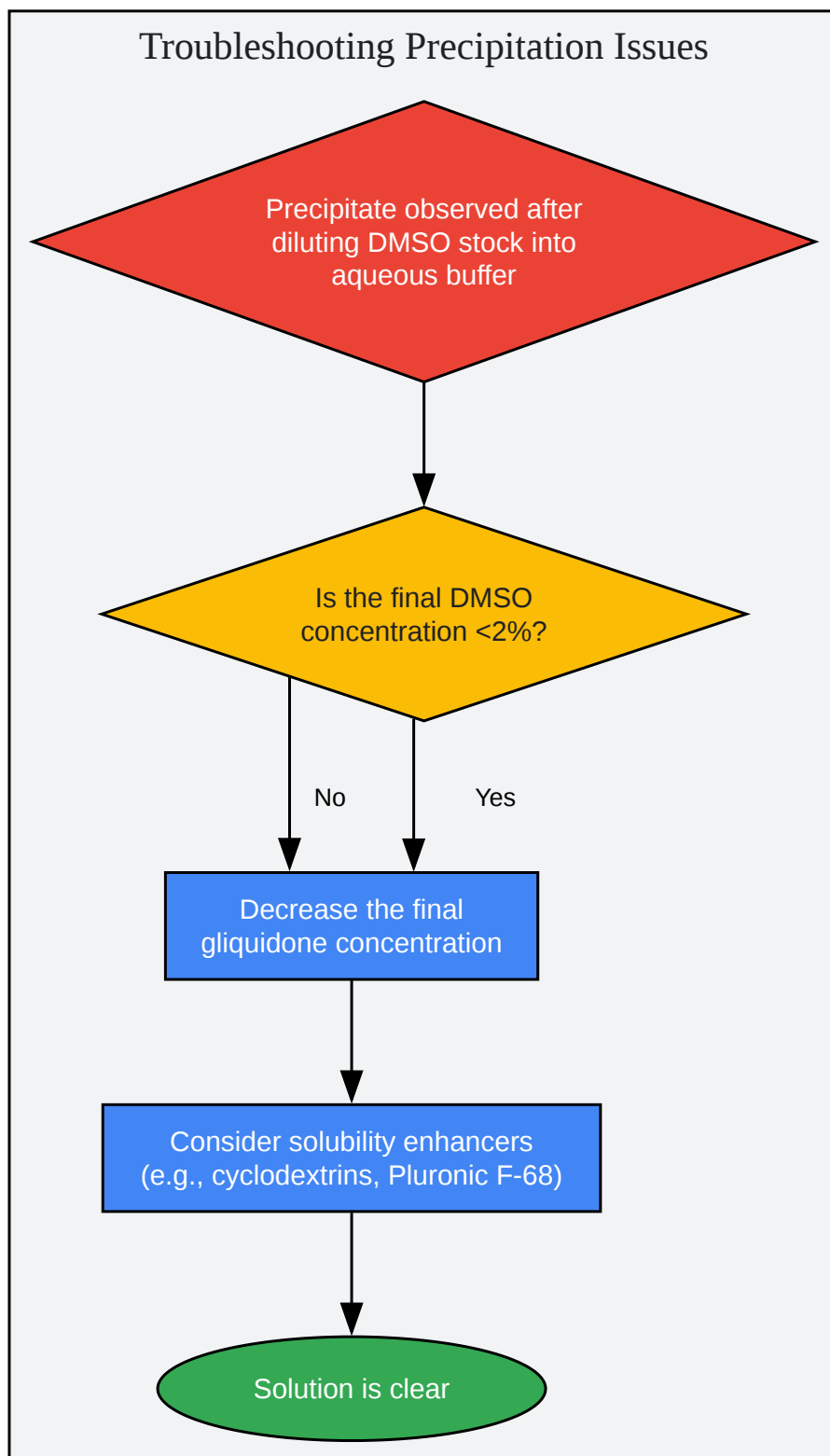
Gliquidone is practically insoluble in water and most aqueous buffers.[1][2][3] Direct addition of the crystalline solid to aqueous media will likely result in poor dissolution and an inhomogeneous suspension due to its low wettability.[3] For successful preparation of aqueous solutions, a stock solution in an appropriate organic solvent must be prepared first.[4]

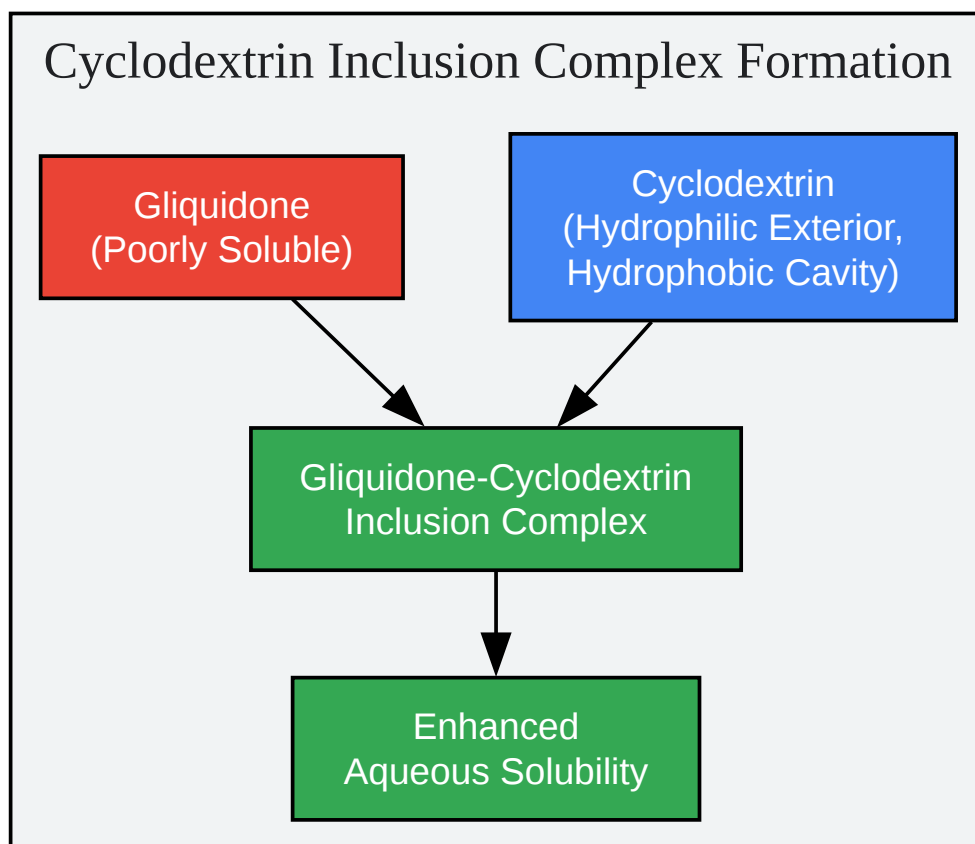
Q3: What is the recommended procedure for preparing a **gliquidone** stock solution?

Gliquidone is soluble in organic solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and ethanol.[4][5] DMSO is a common choice for preparing high-concentration stock solutions. The general workflow involves dissolving the crystalline solid **gliquidone** in pure DMSO before diluting it into your aqueous experimental medium.

Gliquidone Stock Solution Workflow







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